

Navigating the Synthesis and Application of Chlorofluoropyridine Carboxylates: A Technical Guide

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Compound of Interest

Compound Name:	<i>Methyl 5-chloro-3-fluoropyridine-2-carboxylate</i>
CAS No.:	1200498-40-3
Cat. No.:	B598203

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of Halogenated Pyridines

In the landscape of modern medicinal chemistry and materials science, halogenated heterocyclic compounds serve as indispensable building blocks. Their unique electronic properties, ability to modulate pharmacokinetic profiles, and versatile reactivity make them prized assets in the synthesis of complex molecular architectures. Among these, substituted pyridine derivatives are of particular interest due to their prevalence in a wide array of biologically active compounds and functional materials.

This technical guide focuses on the commercial availability, properties, and synthetic considerations of two closely related isomers: **Methyl 5-chloro-3-fluoropyridine-2-carboxylate** (CAS 1200498-40-3) and Methyl 3-chloro-5-fluoropyridine-2-carboxylate (CAS

1214387-31-1). These molecules, featuring a strategic arrangement of chloro, fluoro, and methyl carboxylate substituents on a pyridine ring, offer a nuanced platform for derivatization in drug discovery and agrochemical research. While detailed, publicly available experimental protocols and specific end-use applications are not extensively documented in peer-reviewed literature, this guide synthesizes the available commercial and chemical data to provide a foundational understanding for researchers.

Physicochemical Properties and Isomeric Distinction

Both **Methyl 5-chloro-3-fluoropyridine-2-carboxylate** and its 3-chloro-5-fluoro isomer share the same molecular formula and weight. However, the positional difference of the halogen atoms on the pyridine ring can impart subtle yet significant changes in reactivity, polarity, and biological interactions.

Property	Methyl 5-chloro-3-fluoropyridine-2-carboxylate	Methyl 3-chloro-5-fluoropyridine-2-carboxylate
CAS Number	1200498-40-3[1]	1214387-31-1[2]
Molecular Formula	C ₇ H ₅ ClFNO ₂ [1]	C ₇ H ₅ ClFNO ₂ [2]
Molecular Weight	189.57 g/mol [1]	189.57 g/mol [2]
Alternate Names	Methyl 5-chloro-3-fluoropicolinate, 5-Chloro-3-fluoro-2-(methoxycarbonyl)pyridine[1]	Methyl 3-chloro-5-fluoropicolinate, 3-Chloro-5-fluoro-2-(methoxycarbonyl)pyridine[2]
Physical Form	Solid (typical)	Solid (typical)[3]

The distinct substitution patterns are crucial for synthetic chemists. The electronic effects of the fluorine and chlorine atoms, combined with their steric hindrance, will dictate the regioselectivity of subsequent chemical transformations. For instance, nucleophilic aromatic substitution reactions may proceed differently on each isomer, offering unique pathways to diverse derivatives.

Commercial Availability: Sourcing and Procurement

Both isomers are commercially available from a range of chemical suppliers, catering primarily to the research and development sector. These compounds are typically offered in various quantities, from milligrams to grams, with purity levels generally suitable for laboratory synthesis.

Prominent Suppliers Include:

- [Santa Cruz Biotechnology](#)[1][2]
- [CymitQuimica](#)[3]
- [Apollo Scientific](#)[4]
- [Fluoropharm](#)[5]
- [Moldeb](#)[6]

Researchers are advised to request a Certificate of Analysis from the supplier to obtain lot-specific purity data and any available spectral information. It is important to note that these compounds are intended for research use only and not for diagnostic or therapeutic applications[1][2].

Synthetic Strategies: A Generalized Approach

While specific, detailed, and validated synthesis protocols for **Methyl 5-chloro-3-fluoropyridine-2-carboxylate** and its isomer are not readily found in the public domain, general synthetic routes for related fluorinated and chlorinated pyridine derivatives have been described in patent literature. These methods typically involve multi-step sequences starting from more readily available pyridine precursors.

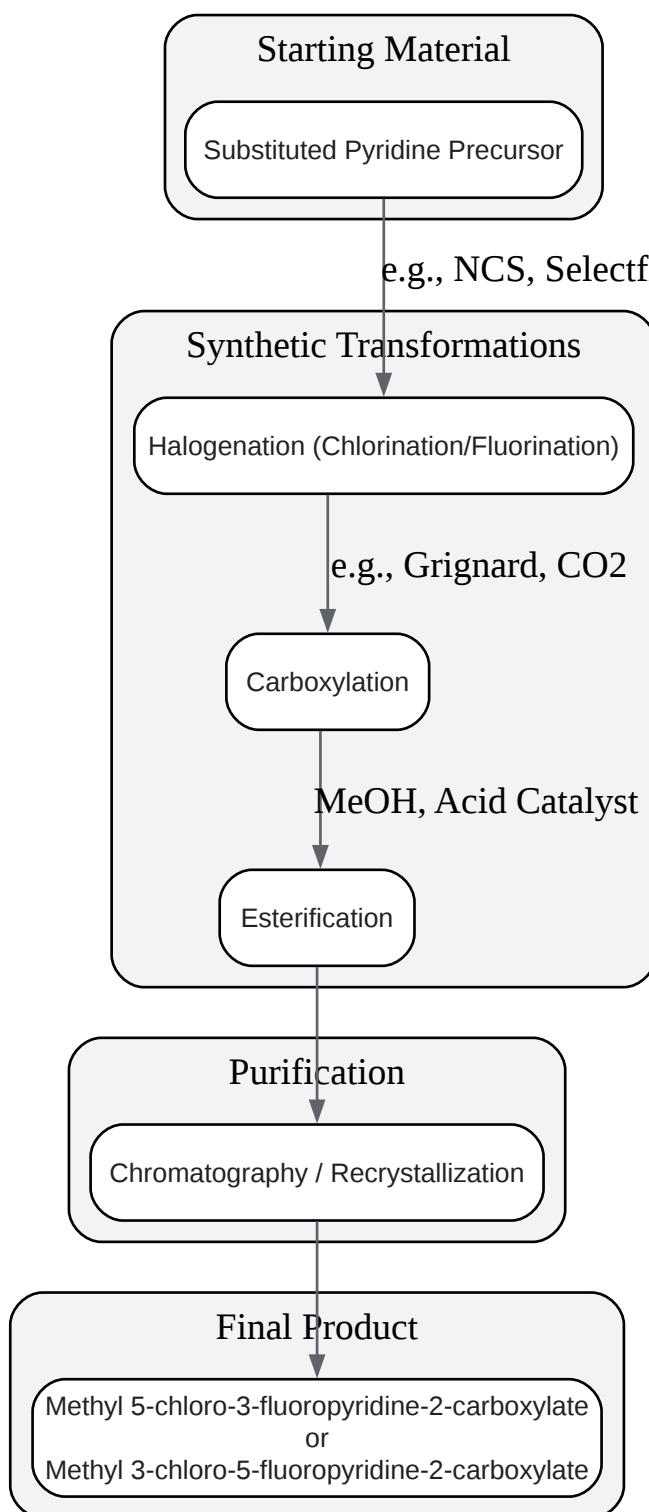
A plausible synthetic pathway often involves the construction of the substituted pyridine ring followed by esterification, or the modification of a pre-existing pyridine carboxylate. Key transformations may include:

- Halogenation: Introduction of chloro and fluoro substituents onto the pyridine ring. Fluorination can be achieved through methods like the Balz-Schiemann reaction on an

amino-pyridine precursor or by nucleophilic aromatic substitution with a fluoride source on a suitably activated pyridine.

- Carboxylation and Esterification: Introduction of the carboxylic acid group and its subsequent conversion to the methyl ester.

The following diagram illustrates a generalized workflow for the synthesis of such halogenated pyridine carboxylates.



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Generalized synthetic workflow for halogenated pyridine carboxylates.

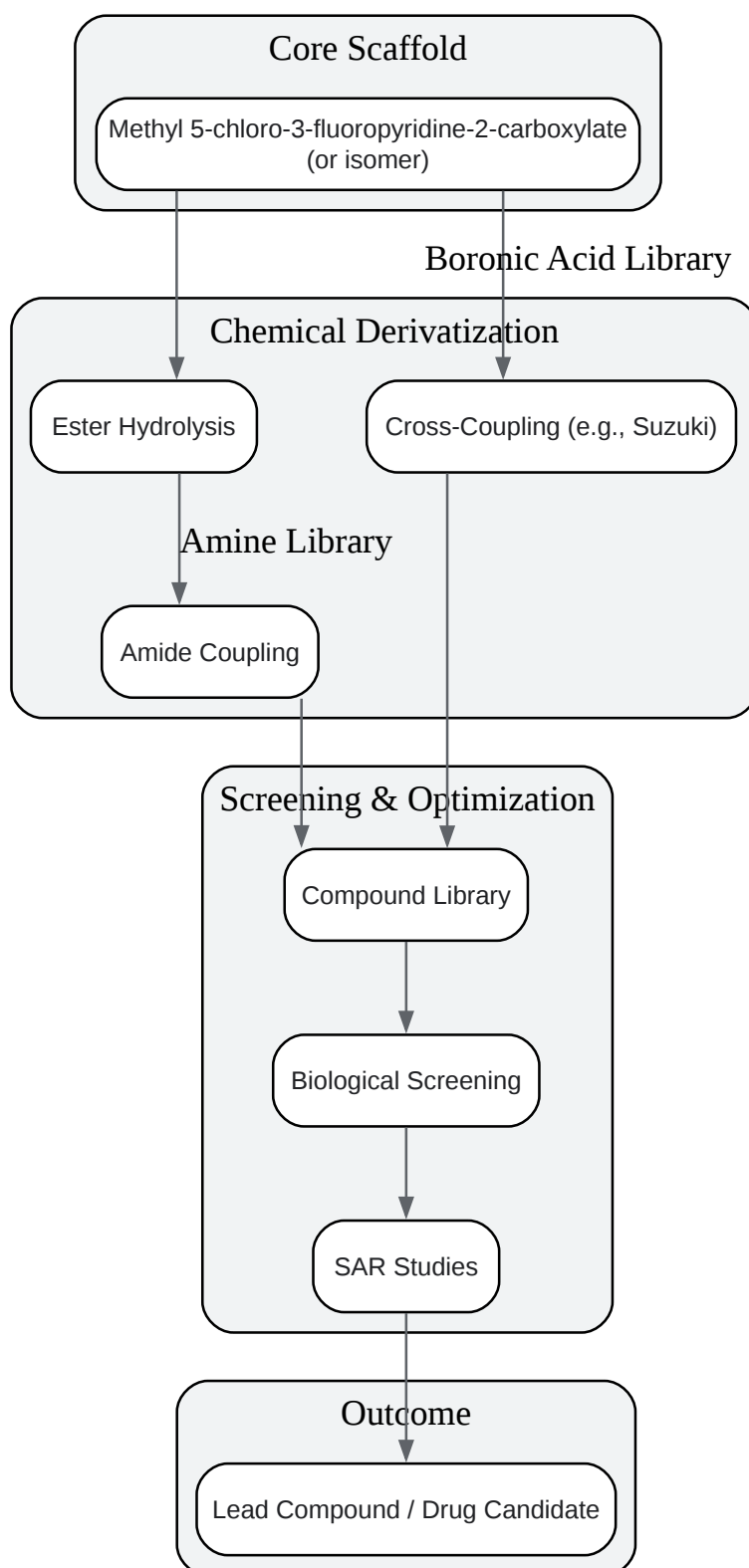
Applications in Drug Discovery and Agrochemicals: A Landscape of Potential

The incorporation of fluorine into drug candidates is a well-established strategy to enhance metabolic stability, binding affinity, and bioavailability. The pyridine scaffold itself is a common feature in numerous approved drugs. Consequently, molecules like **Methyl 5-chloro-3-fluoropyridine-2-carboxylate** and its isomer are valuable intermediates in the synthesis of novel therapeutic agents and agrochemicals[3][7].

These compounds can serve as starting points for the synthesis of compound libraries for high-throughput screening. The ester functionality can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with various amines to form amides—a common linkage in drug molecules. The halogen atoms provide handles for cross-coupling reactions, such as Suzuki or Buchwald-Hartwig couplings, enabling the introduction of a wide range of substituents to explore the chemical space around the pyridine core.

While specific examples of marketed drugs or late-stage clinical candidates containing these exact fragments are not readily identifiable from public literature, the utility of closely related structures is well-documented. For instance, various fluorinated and chlorinated pyridines are key intermediates in the synthesis of active ingredients for pharmaceuticals and crop protection products.

The logical workflow for utilizing these building blocks in a drug discovery program is depicted below.



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Workflow for drug discovery using the target scaffolds.

Safety and Handling

Detailed and specific safety data sheets (SDS) for **Methyl 5-chloro-3-fluoropyridine-2-carboxylate** and Methyl 3-chloro-5-fluoropyridine-2-carboxylate should be obtained directly from the supplier. As with all halogenated organic compounds, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

Based on safety data for structurally related compounds, potential hazards may include:

- Skin and eye irritation.
- Harmful if swallowed or inhaled.
- May cause respiratory irritation.

Users must consult the specific SDS for the CAS number in use for comprehensive and accurate safety and handling information.

Conclusion and Future Outlook

Methyl 5-chloro-3-fluoropyridine-2-carboxylate and its 3-chloro-5-fluoro isomer represent valuable, commercially available building blocks for chemical synthesis. While their full potential remains to be unlocked through further published research, their structural motifs are highly relevant to modern drug discovery and agrochemical development. This guide provides a foundational overview for researchers, highlighting their properties, commercial availability, and potential synthetic utility. As the demand for novel, highly functionalized heterocyclic compounds continues to grow, it is anticipated that the application of these and similar building blocks will become more widespread and better documented in scientific literature.

References

- PubChem. Methyl 3-chloro-5-fluoropyridine-2-carboxylate. [\[Link\]](#)
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